Butyl acetate vapor pressure and temperature dependence

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An In-depth Technical Guide to the Vapor Pressure and Temperature Dependence of **Butyl Acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of n-**butyl acetate** and its dependence on temperature. The document details the theoretical underpinnings of this relationship, presents curated experimental data, and outlines the methodologies used for its measurement. This information is critical for professionals in research, science, and drug development where **butyl acetate** may be used as a solvent or is present in a process.

Introduction to Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.[1] This property is a critical indicator of a liquid's volatility and is fundamentally dependent on temperature. As temperature increases, the kinetic energy of the molecules in the liquid phase also increases, leading to a higher rate of evaporation and consequently a higher vapor pressure.[1] For professionals in the pharmaceutical and chemical industries, a thorough understanding of vapor pressure is essential for processes such as distillation, drying, and for ensuring the safety and stability of products.

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Theoretical Framework

The relationship between the vapor pressure of a liquid and its temperature is non-linear and can be described by fundamental thermodynamic principles.[1]

The Clausius-Clapeyron Equation

The Clausius-Clapeyron equation provides a theoretical basis for the relationship between vapor pressure and temperature. It is derived from the principles of thermodynamics and relates the enthalpy of vaporization (ΔH_{vap}), the molar gas constant (R), and the temperature (T) to the change in vapor pressure (P).[2][3]

The integrated form of the Clausius-Clapeyron equation is often used:

$$\ln(P_2/P_1) = - (\Delta H_{vap}/R) * (1/T_2 - 1/T_1)$$

This equation is invaluable for predicting the vapor pressure at a specific temperature if the vapor pressure at another temperature and the enthalpy of vaporization are known.[3]

The Antoine Equation

For practical applications and more accurate correlations over a range of temperatures, the Antoine equation is widely used. This semi-empirical equation relates the vapor pressure of a pure substance to its temperature.[4] The equation is expressed as:

$$\log_{10}(P) = A - (B / (T + C))$$

Where P is the vapor pressure, T is the temperature, and A, B, and C are empirically determined constants specific to the substance.[4] For n-**butyl acetate**, the NIST Chemistry WebBook provides the following Antoine equation parameters for vapor pressure in bar and temperature in Kelvin, valid over the temperature range of 332.89 K to 399.24 K[4][5]:

Constant	Value
A	4.26803
B	1440.231
C	-61.362

Quantitative Data: Vapor Pressure of n-Butyl Acetate

The following tables summarize the experimentally determined vapor pressure of n-**butyl acetate** at various temperatures, compiled from reputable sources.

Table 1: Vapor Pressure of n-**Butyl Acetate** at Specific Temperatures

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)	Source
-19	254.15	0.1	0.75	[6]
20	293.15	1.33	10	[7]
24	297.15	1.66	12.45	[6]
25	298.15	2.0	15	[8]
50	323.15	8.4	63	[9]
100	373.15	44.5	333.78	[6]
126.1	399.25	101.325	760	[9]

Table 2: Additional Reported Vapor Pressure Values for n-**Butyl Acetate**

Temperature (°C)	Vapor Pressure (hPa)	Source
20	15	[9]
50	63	[9]

Experimental Protocols for Vapor Pressure Measurement

The accurate determination of vapor pressure requires precise and well-controlled experimental procedures. Below are detailed methodologies for two common techniques used to measure the vapor pressure of volatile liquids like **butyl acetate**.

Static Method

The static method directly measures the equilibrium vapor pressure of a substance in a closed system at a constant temperature.[10]

Apparatus:

- A thermostatically controlled vacuum-tight sample cell (isoteniscope).

- A pressure measuring device (e.g., a mercury or digital manometer).

- A vacuum pump.

- A temperature-controlled bath.

- A system for introducing and degassing the sample.

Detailed Methodology:

- Sample Preparation: A small, pure sample of n-**butyl acetate** is introduced into the sample cell.

- Degassing: The sample must be thoroughly degassed to remove any dissolved gases, which would contribute to the total pressure and lead to inaccurate readings. This is typically achieved by repeatedly freezing the sample with liquid nitrogen, evacuating the headspace with the vacuum pump, and then allowing the sample to thaw under vacuum. This freeze-pump-thaw cycle is repeated until no more gas is evolved upon thawing.[11]

- Equilibrium Establishment: The degassed sample cell is placed in the temperature-controlled bath set to the desired temperature. The system is allowed to reach thermal and phase equilibrium, which is indicated by a stable pressure reading.[10]

- Pressure Measurement: Once equilibrium is established, the vapor pressure of the sample is measured using the manometer.[11]

- Data Collection: The procedure is repeated at various temperatures to obtain a set of vapor pressure versus temperature data points.

Ebulliometry (Dynamic Method)

Ebulliometry involves measuring the boiling point of a liquid at a controlled pressure. At the boiling point, the vapor pressure of the liquid is equal to the external pressure.[1]

Apparatus:

- An ebulliometer, which is a specialized piece of glassware designed for precise boiling point determination.

- A pressure control and measurement system.

- A heating mantle or bath.

- A condenser to ensure total reflux.
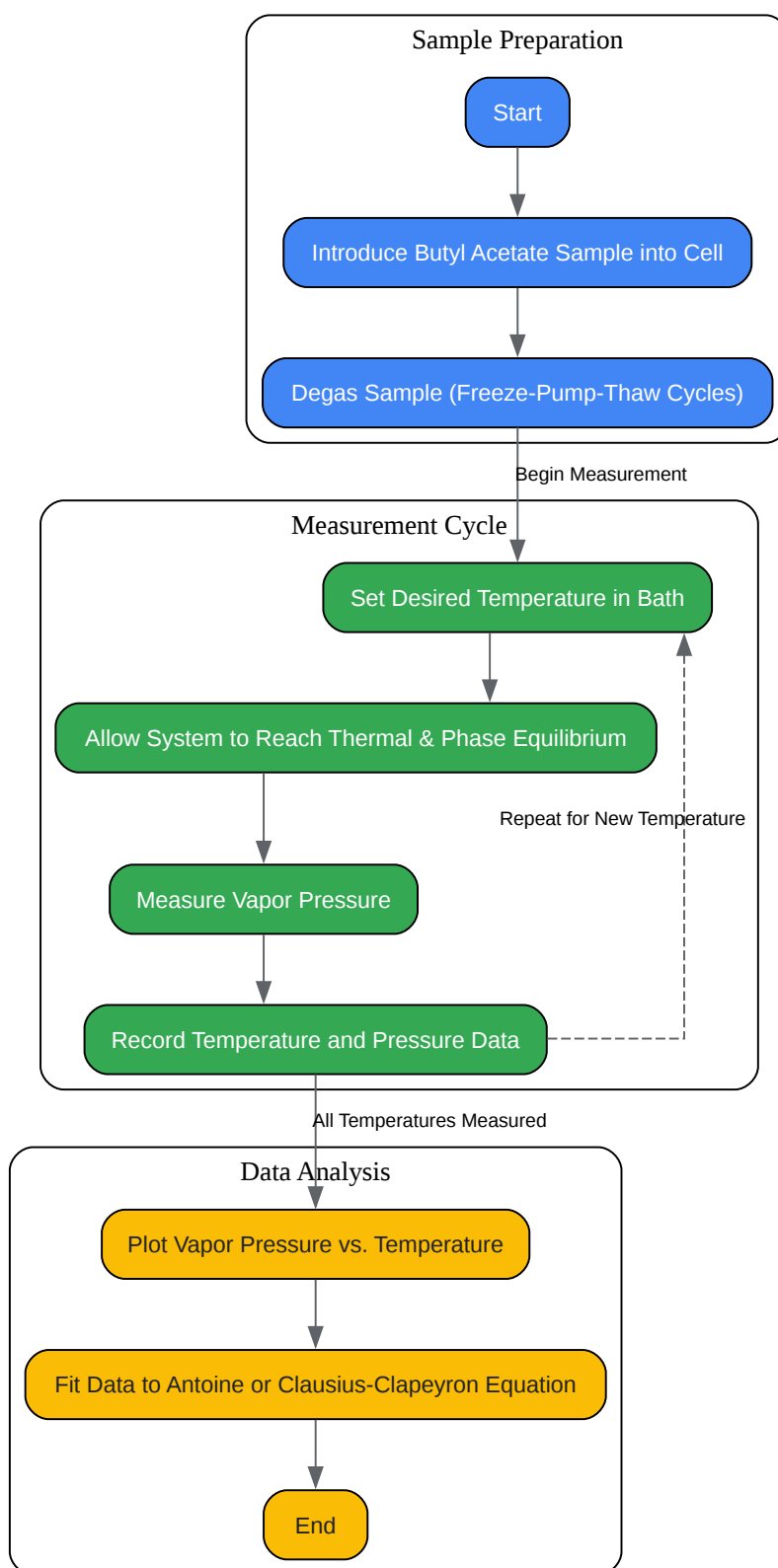
- A high-precision thermometer.

Detailed Methodology:

- Apparatus Setup: The ebulliometer is charged with a pure sample of n-**butyl acetate**. The system is connected to the pressure control system and the condenser is supplied with a coolant.

- Pressure Control: The pressure inside the ebulliometer is set to a desired value using the pressure control system.

- Heating and Boiling: The sample is gently heated until it boils. The design of the ebulliometer ensures that the liquid and vapor are in equilibrium at the point of temperature measurement.

- Temperature Measurement: The boiling temperature is measured with the high-precision thermometer once the temperature reading stabilizes, indicating that a steady state of boiling has been reached. This temperature corresponds to the boiling point at the set pressure.

- Data Collection: The pressure is then adjusted to a new value, and the corresponding boiling temperature is measured. This process is repeated across a range of pressures to generate a vapor pressure-temperature dataset.[1]

Mandatory Visualizations

Experimental Workflow for Vapor Pressure Measurement using the Static Method

The following diagram illustrates the logical steps involved in determining the vapor pressure of a substance using the static method.

Sample Preparation

Start

↓

Introduce Butyl Acetate Sample into Cell

↓

Degas Sample (Freeze-Pump-Thaw Cycles)

Begin Measurement

↓

Measurement Cycle

Set Desired Temperature in Bath

↓

Allow System to Reach Thermal & Phase Equilibrium

↓

Measure Vapor Pressure

↓

Record Temperature and Pressure Data

Repeat for New Temperature

All Temperatures Measured

↓

Data Analysis

Plot Vapor Pressure vs. Temperature

↓

Fit Data to Antoine or Clausius-Clapeyron Equation

↓

End

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Caption: Experimental workflow for the static method.

Conclusion

This technical guide has provided a detailed examination of the vapor pressure of n-**butyl acetate** as a function of temperature. The presented data, theoretical models, and experimental protocols offer a valuable resource for researchers, scientists, and drug development professionals. A clear understanding of these principles and methodologies is crucial for the effective and safe application of **butyl acetate** in various scientific and industrial settings.

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